

Voxtalisib Stability in Plasma: Validated Data

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Compound Focus: Voxtalisib

CAS No.: 934493-76-2

Cat. No.: S548982

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The following table summarizes the key stability findings for **Voxtalisib** in rat plasma, as validated under specific conditions [1] [2].

Stability Type	Matrix	Temperature	Duration	Outcome (Stability)
Short-Term	Rat Plasma	4°C	Not specified	Established
Long-Term	Rat Plasma	-80°C	Not specified	Established
Post-Preparative	Processed Sample	10°C	Not specified	Established
Freeze-Thaw	Rat Plasma	-80°C to Ice Bath	Three Cycles	Established

Detailed Experimental Protocol

The stability data above were obtained during the validation of a UPLC-MS/MS method for quantifying **Voxtalisib**. Here is the detailed methodology you can reference.

- Sample Preparation (Protein Precipitation)
 - Spike:** Add 10 µL of the Internal Standard (IS) working solution to 100 µL of the plasma sample [1].
 - Precipitate:** Add 300 µL of acetonitrile to precipitate plasma proteins [1].

- **Mix & Centrifuge:** Vortex the mixture for 2.0 minutes and then centrifuge at 13,000 × g for 10 minutes at 4°C [1].
- **Analyze:** Transfer 100 µL of the clean supernatant to an injection vial for UPLC-MS/MS analysis [1].
- UPLC-MS/MS Analytical Conditions
 - **Chromatography:**
 - **Column:** Acquity BEH C18 (2.1 mm × 50 mm, 1.7 µm) [1] [2].
 - **Temperature:** 40°C [1] [2].
 - **Mobile Phase:** Solvent A: Acetonitrile; Solvent B: 0.1% Formic Acid [1] [2].
 - **Gradient:** 90% B to 10% B over 0.5 minutes, hold at 10% B for 0.4 minutes, return to 90% B [1] [2].
 - **Run Time:** 2.0 minutes [1] [2].
 - **Mass Spectrometry (Positive Ion Mode):**
 - **Ion Transitions: Voxtalisib:** m/z 270.91 > 242.98; IS (Umbralisib): m/z 572.30 > 246.10 [1] [2].

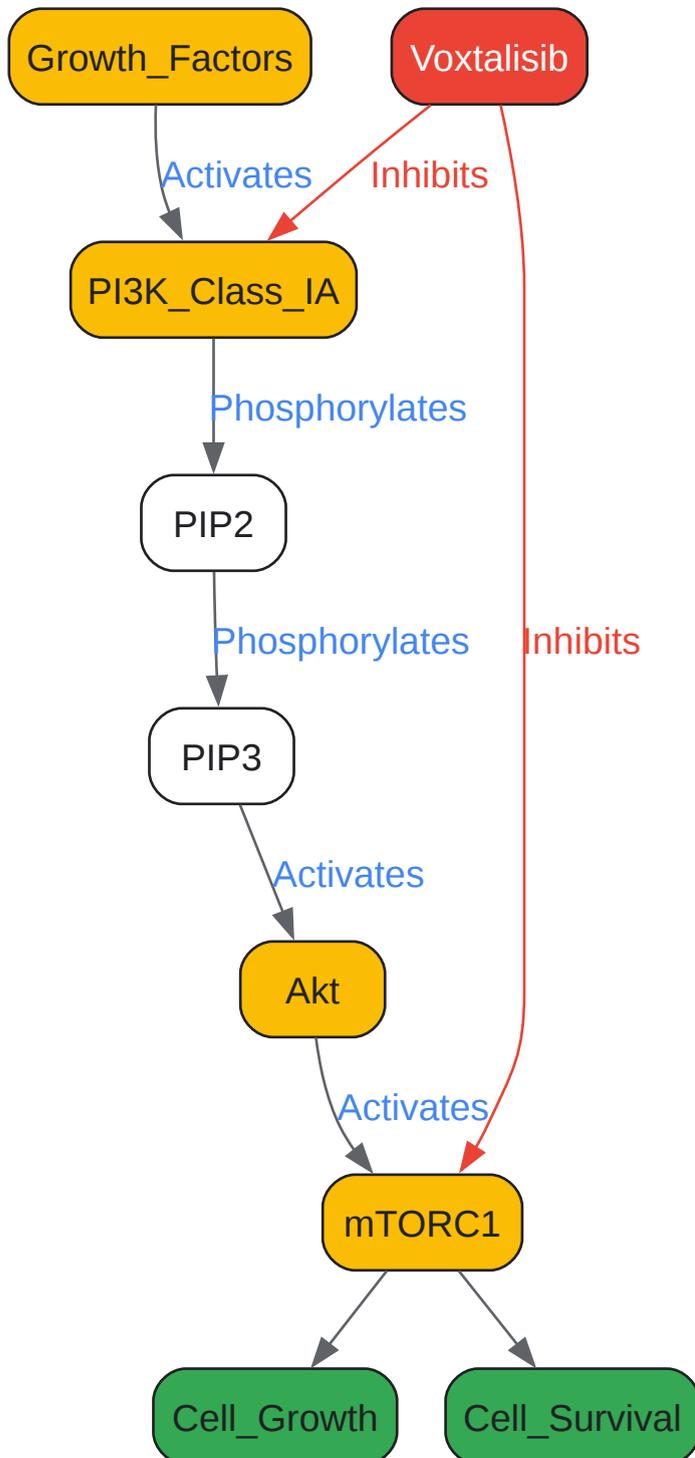
Troubleshooting & FAQs

Based on the method, here are solutions to common issues your users might face.

- Problem: Poor Recovery of **Voxtalisib**
 - Solution: Ensure the protein precipitation step is thorough. Vortexing time (2 min) is critical. Using ice-cold acetonitrile can improve precipitation efficiency. Always confirm the recovery rate, which should be within the acceptable criteria set by FDA bioassay guidelines [1].
- Problem: Significant Matrix Effects
 - Solution: The use of a stable isotope-labeled IS (Umbralisib) is highly recommended to correct for ionization suppression or enhancement. This method demonstrated that the matrix effect for **Voxtalisib** and IS complied with acceptance criteria [1].
- Problem: Degradation of Samples During Storage
 - Solution: Adhere strictly to the recommended storage conditions. For short-term holding of prepared plasma, keep at **4°C**. For long-term storage of plasma samples, maintain at **-80°C** and avoid repeated freeze-thaw cycles (stable for at least three cycles) [1].

Voxtalisib's Signaling Pathway Context

To provide broader scientific context for your users, the following diagram illustrates the primary signaling pathway through which **Voxtalisib** exerts its therapeutic effect. This can be useful for understanding the drug's mechanism of action in research applications.



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The diagram above shows that **Voxtalisib** is a dual inhibitor that targets both PI3K (Class IA) and mTORC1, key nodes in a pathway crucial for cell growth and survival [1] [2] [3].

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References

1. UPLC-MS/MS Technology for the Quantitative Methodology and... [pmc.ncbi.nlm.nih.gov]
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